

4-Chlorobenzyl 4-bromophenyl ketone proper disposal procedures

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Compound of Interest

Compound Name: 4-Chlorobenzyl 4-bromophenyl ketone

CAS No.: 107028-33-1

Cat. No.: B13391327

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Senior Application Scientist's Guide: Proper Disposal of **4-Chlorobenzyl 4-bromophenyl ketone**

Executive Summary: Immediate Action Plan

Core Directive: **4-Chlorobenzyl 4-bromophenyl ketone** is a halogenated organic solid.^{[1][2]} It must NEVER be disposed of down the drain, in general trash, or mixed with non-halogenated solvents.

- Primary Disposal Method: High-temperature incineration with flue gas scrubbing (to neutralize HCl/HBr).^{[1][2]}
- Immediate Handling: Segregate from strong oxidizers and bases.^[2] Label as "Hazardous Waste - Solid, Halogenated."^{[1][2]}
- Critical Safety: This compound is a skin and eye irritant.^{[2][3]} Avoid dust formation.^{[2][3]}

Chemical Profile & Identification

To ensure you are handling the correct material, verify the identity. This compound is a deoxybenzoin derivative, distinct from the more dangerous alpha-halo ketones (lachrymators) often used in synthesis.[\[1\]](#)[\[2\]](#)

Parameter	Technical Detail
Chemical Name	4-Chlorobenzyl 4-bromophenyl ketone
IUPAC Name	1-(4-bromophenyl)-2-(4-chlorophenyl)ethan-1-one
Structure	4-Cl-C ₆ H ₄ -CH ₂ -C(=O)-C ₆ H ₄ -4-Br
CAS Number	Note: Specific isomer CAS is rare. [1] [2] [4] [5] [6] Reverse isomer (23566-00-9) is common. [1] [2] Treat as Halogenated Organic Solid. [2]
Physical State	Solid (White to off-white powder/crystals)
Molecular Weight	~309.59 g/mol
Solubility	Insoluble in water; soluble in DCM, Acetone, Ethyl Acetate. [1]

Expert Insight: Do not confuse this with alpha-bromo ketones (phenacyl bromides), which are potent tear gas agents.[\[1\]](#)[\[2\]](#) While **4-Chlorobenzyl 4-bromophenyl ketone** is an irritant, it lacks the high lachrymatory potency of compounds where the halogen is directly adjacent to the carbonyl group on the alkyl chain.[\[1\]](#)[\[2\]](#)

Hazard Characterization (GHS)

Before disposal, you must classify the waste stream.[\[7\]](#) Based on the functional groups (Halogenated Aromatic Ketone), the following hazards apply:

- Health Hazards:
 - Skin Irritation (Category 2): Causes skin irritation upon contact.[\[2\]](#)[\[3\]](#)

- Eye Irritation (Category 2A): Causes serious eye irritation.[2]
- STOT-SE (Category 3): May cause respiratory irritation if dust is inhaled.[1][2]
- Environmental Hazards:
 - Aquatic Toxicity: Halogenated aromatics are generally toxic to aquatic life with long-lasting effects.[1][2]

Disposal Procedures

A. Small-Scale (Laboratory Bench)

For quantities < 500g[1][2]

- Segregation: Do not mix with non-halogenated solvents (e.g., methanol, hexane) unless necessary for dissolution. Halogenated waste streams are often 3-5x more expensive to dispose of; contaminating a non-halogenated stream upgrades the entire volume to the more expensive "Halogenated" class.[1][2]
- Packaging:
 - Solids: Place directly into a wide-mouth HDPE jar labeled "Hazardous Waste - Solid, Halogenated."
 - Solutions: If the material is in solution (e.g., reaction mother liquor), collect in a carboy specifically marked for Halogenated Solvents.
- Labeling:
 - Constituents: "4-Chlorobenzyl 4-bromophenyl ketone"[1][2]
 - Hazard Checkbox: ☒ Toxic ☒ Irritant[2]

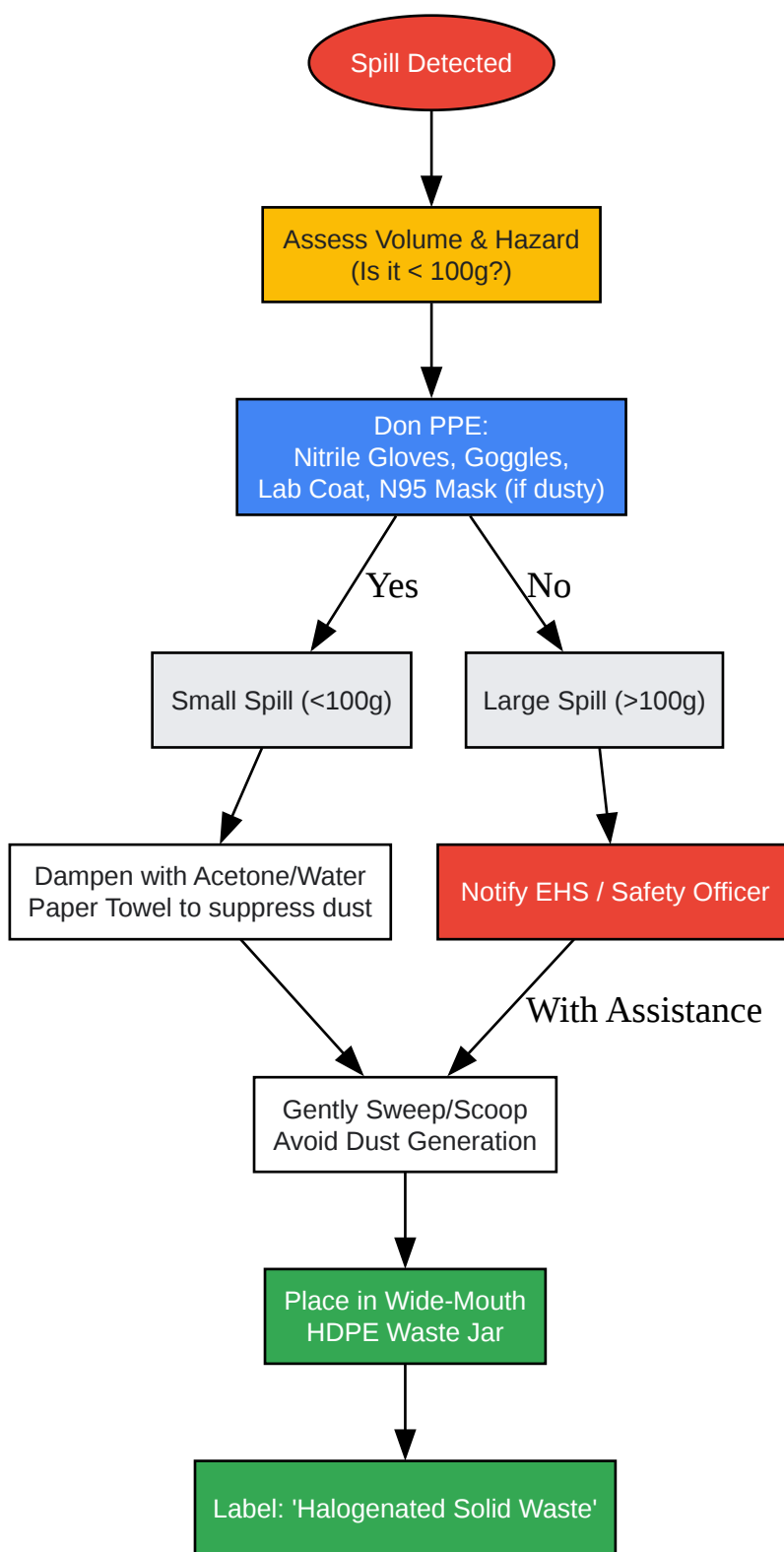
B. Large-Scale (Process Waste)

For quantities > 1kg

- Container Selection: Use UN-rated fiber or poly drums (e.g., UN 1H2 for plastic open head).

- Liner: Double-bag with 6-mil polyethylene liners to prevent drum contamination and dust release.
- Waste Profile:
 - RCRA Code: This material is likely not a P- or U-listed waste.[\[1\]](#)[\[2\]](#) It is classified as a characteristic waste if it exhibits toxicity (D-codes) or simply as "Non-RCRA Regulated Hazardous Waste" depending on state laws, but it must be treated as hazardous due to halogen content.[\[1\]](#)[\[2\]](#)
 - Destruction: The waste manifest must specify Incineration at a permitted facility.[\[1\]](#)[\[2\]](#)
 - Reasoning: Open burning is prohibited. The presence of Chlorine and Bromine requires incinerators equipped with scrubbers to capture acidic gases (HCl, HBr) and prevent dioxin formation.

C. Accidental Spill Cleanup



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Figure 1: Decision logic for safe spill response.

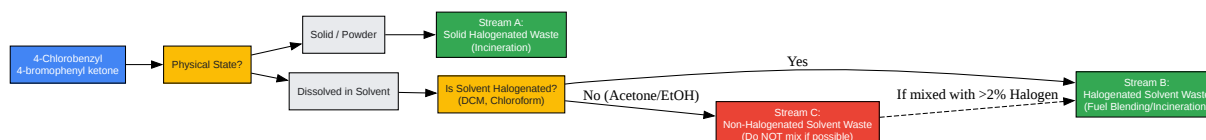
Regulatory & Compliance Logic

Why "Halogenated" Matters

In the US (EPA) and EU (REACH), halogenated compounds are subject to stricter disposal rules.

- Mechanism: When burned, the Chlorine and Bromine atoms form acidic gases (HCl, HBr). If not scrubbed, these destroy incinerator linings and contribute to acid rain.
- Dioxin Risk: Improper combustion (low temperature) of chlorinated aromatics can generate polychlorinated dibenzodioxins (PCDDs), which are highly carcinogenic.
- Protocol: Therefore, this waste must go to a facility capable of $>1100^{\circ}\text{C}$ combustion with rapid quench cooling.^[2]

Waste Stream Decision Tree



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Figure 2: Waste stream segregation logic. Note that mixing even small amounts of halogenated material into non-halogenated solvents usually reclassifies the whole container as halogenated.

^[2]

References

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